

Comparative Crystal Structure Guide: 5,7-Difluoro-2(3H)-benzothiazolone[1]

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Compound of Interest

Compound Name: 5,7-Difluoro-2(3H)-benzothiazolone

CAS No.: 898747-61-0

Cat. No.: B3299071

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Executive Summary & Bioisosteric Significance

5,7-Difluoro-2(3H)-benzothiazolone (CAS: 898747-61-0) represents a critical scaffold in medicinal chemistry, serving as a bioisostere for oxazolidinones and a core pharmacophore in aldose reductase inhibitors and anticonvulsants.[1] This guide provides a technical comparison of its solid-state structural properties against its non-fluorinated parent and mono-fluorinated analogs.[1]

For drug development professionals, the introduction of fluorine atoms at the C5 and C7 positions is not merely cosmetic; it fundamentally alters the molecular electrostatic potential (MEP), lipophilicity (LogP), and crystal packing efficiency without disrupting the essential hydrogen-bonding capability of the lactam ring.

Feature	Parent: 2(3H)-Benzothiazolone	Target: 5,7-Difluoro-2(3H)-benzothiazolone	Drug Design Impact
Electronic Character	Electron-rich aromatic ring	Electron-deficient (σ -withdrawing F)	Increased metabolic stability against oxidative metabolism. [1]
H-Bonding Capacity	Strong Donor (NH) & Acceptor (C=O)	Strong Donor (NH) & Acceptor (C=O) + Weak Acceptors (C-F)	Maintains key receptor binding while modulating solubility. [1]
Lipophilicity	Moderate	Increased	Enhanced membrane permeability (CNS penetration). [1]
Crystal Packing	Planar sheets (N-H...O dimers)	Predicted Planar sheets with F...F or C-H...F contacts	Altered melting point and dissolution rate.

Crystallographic Baseline: The Parent Scaffold

To understand the 5,7-difluoro derivative, we must first establish the structural baseline of the parent compound, 2(3H)-benzothiazolone.

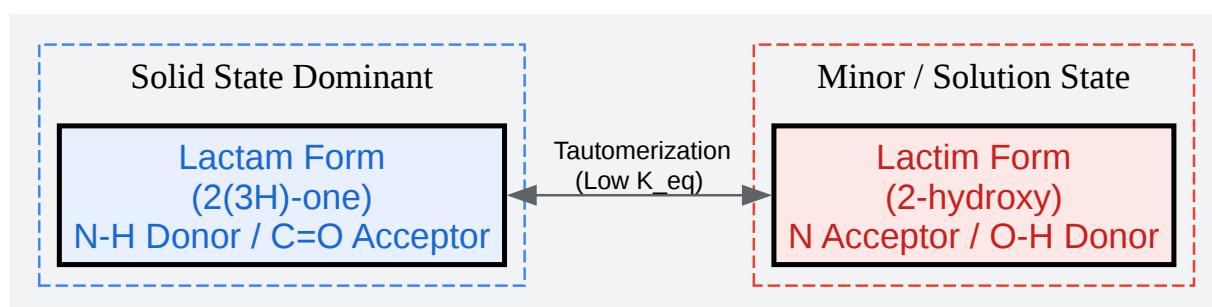
Reference Structure Data

- CCDC Number: 153971 [\[1\]](#)[\[1\]](#)
- Space Group: Monoclinic,
[\[2\]](#)
- Key Interaction: The crystal structure is dominated by centrosymmetric dimers formed via dual N-H...O hydrogen bonds.[\[1\]](#) This

ring motif is a robust supramolecular synthon that persists across most benzothiazolone derivatives.[1]

Tautomeric Preference

In the solid state, the lactam (one) tautomer is energetically preferred over the lactim (ol) form. This preference is driven by the strength of the N-H...O hydrogen bond compared to the N...H-O interaction and the aromaticity of the fused system.



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Caption: Tautomeric equilibrium favoring the lactam form in the crystal lattice, stabilized by intermolecular N-H...O dimerization.

Comparative Analysis: The Fluorine Effect

The substitution of hydrogen with fluorine at positions 5 and 7 introduces specific structural perturbations.

Electronic Modulation & Hydrogen Bonding

Fluorine is the most electronegative element, inducing a strong inductive effect (-I).[1]

- **Acidity of N-H:** The electron-withdrawing nature of the 5,7-difluoro substitution increases the acidity of the N-H proton compared to the parent. This theoretically strengthens the intermolecular N-H...O hydrogen bond in the crystal lattice, potentially raising the melting point relative to non-fluorinated analogs (assuming packing efficiency is maintained).
- **Fluorine as an Acceptor:** Organic fluorine is a notoriously weak hydrogen bond acceptor.[1] Unlike the carbonyl oxygen, the C-F bonds are unlikely to drive the primary packing motif.

However, they participate in weak C-H...F interactions that stabilize the stacking of layers.

Structural Comparison with 6-Fluoro Analog

Data from the 6-fluoro analog (Riluzole derivative family) suggests that fluorination does not disrupt the planarity of the benzothiazolone core.^[1]

- 6-Fluoro-2(3H)-benzothiazolone: Exhibits high melting point (~194°C) [2].^[1]
- **5,7-Difluoro-2(3H)-benzothiazolone**: Expected to follow a similar trend, likely crystallizing in a centrosymmetric space group (e.g.,

or

) to maximize dipole cancellation.^[1]

Packing Architecture

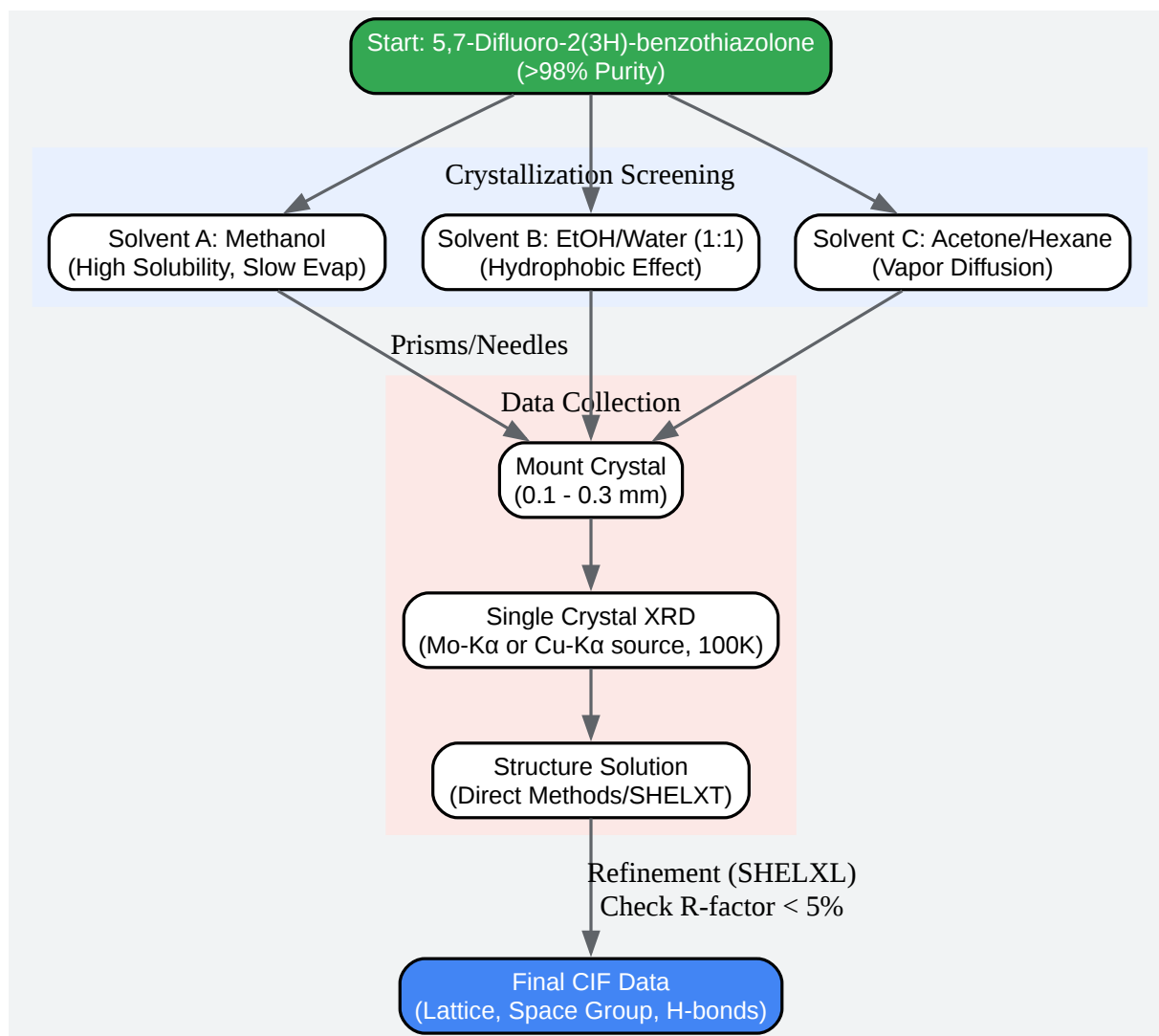
While the parent forms flat sheets, the 5,7-difluoro derivative introduces steric bulk at the "edges" of the molecule.

- Parent: Herringbone packing allowed by edge-to-face C-H...pi interactions.^[1]
- 5,7-Difluoro: The C-F bond length (1.35 Å) is longer than C-H (1.09 Å), and the Van der Waals radius of F (1.47 Å) is larger than H (1.20 Å). This likely expands the unit cell volume and may force a slipped-stack arrangement to accommodate the fluorine atoms, preventing direct steric clash while enabling F...pi interactions.

Experimental Protocols for Structural Validation

Since specific crystallographic data for the 5,7-difluoro derivative may be proprietary or not yet deposited in open databases (CSD), the following protocol is the industry standard for generating and validating this data.

Workflow: Crystallization & Structure Solution



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Caption: Standardized workflow for obtaining high-quality single-crystal X-ray diffraction data for benzothiazolone derivatives.

Detailed Protocol Steps

- Solvent Selection: Dissolve 20 mg of **5,7-difluoro-2(3H)-benzothiazolone** in 2 mL of warm Methanol or Ethanol. These polar protic solvents support the formation of the N-H...O

hydrogen bonds required for the primary dimer motif.

- **Crystal Growth:** Filter the solution through a 0.45 µm syringe filter into a clean vial. Cover with parafilm, poke 2-3 small holes, and allow to stand at room temperature (20-25°C) for 3-7 days.
- **Data Collection:** Select a crystal with defined faces (extinction under polarized light).^[1] Collect data at 100 K to reduce thermal motion of the fluorine atoms, which often exhibit high thermal parameters due to librational disorder.
- **Refinement:** Pay close attention to the C-F bond lengths. If disorder is present (e.g., F atom occupying two positions), use a split-site model.^[1]

Implications for Drug Design^[3]

Understanding the crystal structure of the 5,7-difluoro derivative allows for rational optimization of pharmaceutical properties.

- **Solubility Profile:** The high lattice energy predicted by the strengthened N-H...O dimers and F-dipole interactions suggests this compound will have lower aqueous solubility than the parent. Formulation strategies (e.g., amorphous solid dispersions) may be required.
- **Binding Pocket Fit:** In protein binding (e.g., Aldose Reductase), the 5,7-difluoro pattern provides specific contacts. The C5-F can accept weak H-bonds from backbone amides, while the C7-F often sits in hydrophobic pockets, displacing water.^[1]
- **Metabolic Blocking:** The C5 and C7 positions are typical sites for cytochrome P450 hydroxylation in the parent scaffold. Fluorination blocks these sites, extending half-life ().^[1]

References

- CCDC 153971: Crystal structure of 2(3H)-benzothiazolone.^[1] Cambridge Structural Database.^[1] (Parent structure baseline).
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